

Application Notes and Protocols: BDP TMR NHS Ester Conjugation to Primary Amines

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Compound of Interest

Compound Name: BDP TMR NHS ester

Cat. No.: B606004

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Introduction

BDP TMR NHS ester is a bright, photostable, orange-fluorescent dye belonging to the borondipyrromethene (BODIPY) class of fluorophores.^[1] Its N-hydroxysuccinimide (NHS) ester functional group allows for efficient and specific covalent labeling of primary amines on various biomolecules, including proteins, peptides, and amine-modified oligonucleotides.^{[1][2]} This process, known as bioconjugation, is a cornerstone of modern biological research and drug development, enabling the fluorescent tagging of molecules for a wide range of applications such as fluorescence microscopy, flow cytometry, and fluorescence polarization assays.^{[3][4]} BDP TMR is significantly brighter than traditional dyes like TAMRA, making it an excellent choice for sensitive applications.

These application notes provide detailed protocols for the conjugation of **BDP TMR NHS ester** to primary amines on proteins and oligonucleotides, along with important technical data and troubleshooting guidance.

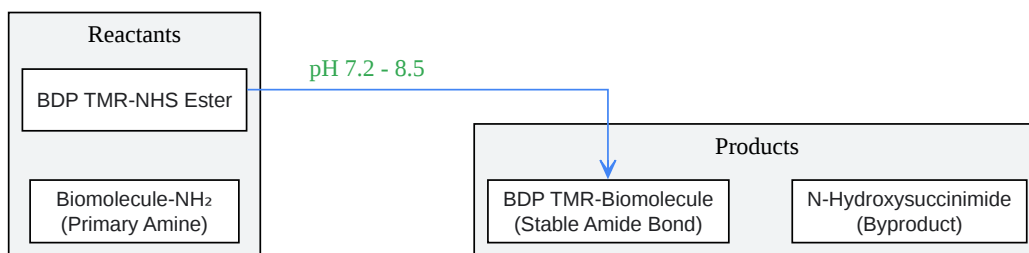
Product Information and Storage

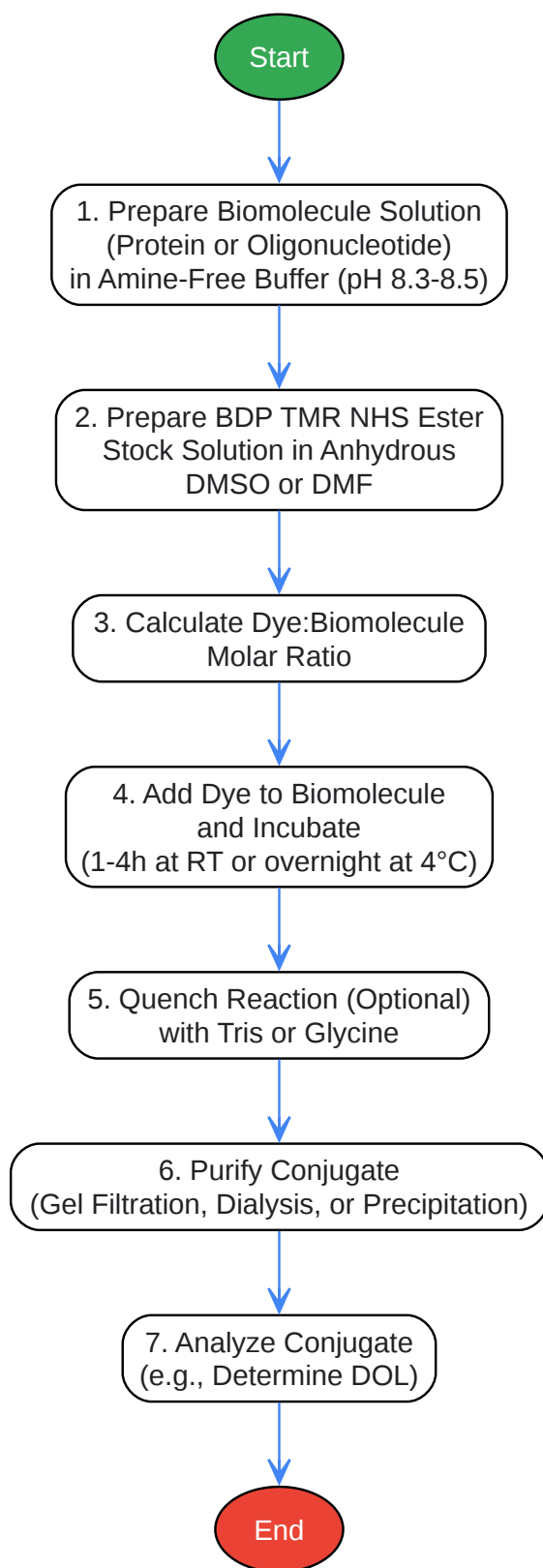
Proper handling and storage of **BDP TMR NHS ester** are crucial to maintain its reactivity.

| Property | Specification |
|--|---|
| Chemical Name | 2,5-dioxopyrrolidin-1-yl 3-(5,5-difluoro-7-(4-methoxyphenyl)-1,3-dimethyl-5H-5l4,6l4-dipyrrolo[1,2-c:2',1'-f]diazaborinin-2-yl)propanoate |
| Molecular Formula | C25H24BF2N3O5 |
| Molecular Weight | 495.29 g/mol |
| Excitation Maximum (λ_{ex}) | ~545 nm |
| Emission Maximum (λ_{em}) | ~570 nm |
| Appearance | Solid powder |
| Solubility | Good in DMSO, DMF, and most organic solvents |
| Storage (Unopened) | -20°C in the dark, desiccated, for up to 12 months |
| Storage (Stock Solution in Anhydrous DMSO/DMF) | -20°C for 1-2 months |
| Transportation | Room temperature for up to 3 weeks |

Reaction Mechanism

The conjugation of **BDP TMR NHS ester** to a primary amine proceeds via a nucleophilic acyl substitution reaction. The primary amine group on the biomolecule acts as a nucleophile, attacking the carbonyl carbon of the NHS ester. This leads to the formation of a stable amide bond and the release of N-hydroxysuccinimide (NHS) as a byproduct.





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